

3-Ethoxy-4-methoxybenzonitrile chemical properties and structure

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Compound of Interest

Compound Name: **3-Ethoxy-4-methoxybenzonitrile**

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An In-depth Technical Guide to 3-Ethoxy-4-methoxybenzonitrile

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **3-Ethoxy-4-methoxybenzonitrile**, a key intermediate in the pharmaceutical and fine chemical industries. The information is tailored for researchers, scientists, and drug development professionals, presenting data in a structured and accessible format.

Chemical Identity and Properties

3-Ethoxy-4-methoxybenzonitrile is a substituted aromatic nitrile. Its core structure consists of a benzene ring functionalized with an ethoxy group, a methoxy group, and a nitrile group at positions 3, 4, and 1, respectively.

Table 1: Chemical Identifiers and Physical Properties of **3-Ethoxy-4-methoxybenzonitrile**

Property	Value	Citations
IUPAC Name	3-ethoxy-4-methoxybenzonitrile	[1] [2]
CAS Number	60758-86-3	[1] [3] [4]
Molecular Formula	C ₁₀ H ₁₁ NO ₂	[1] [3] [4]
Molecular Weight	177.20 g/mol	[1] [3] [4]
Appearance	White to light yellow powder or crystal	[2] [3]
Melting Point	70°C	[3]
Boiling Point	281.9 ± 25.0 °C at 760 mmHg	[3] [4]
Density	1.1 ± 0.1 g/cm ³	[3] [4]
Flash Point	109.2 ± 16.4 °C	[3] [4]
Solubility	Soluble in methanol	[3]
InChI	InChI=1S/C10H11NO2/c1-3-13-10-6-8(7-11)4-5-9(10)12-2/h4-6H,3H2,1-2H3	[1] [2]
InChIKey	XTIINWPNAMHVDG-UHFFFAOYSA-N	[1] [2] [3]
SMILES	CCOC1=C(C=CC(=C1)C#N)O	[1]

Chemical Structure

The structure of **3-Ethoxy-4-methoxybenzonitrile** is characterized by a benzene ring with three substituents. The nitrile group (-C≡N) is a key functional group that participates in various chemical transformations. The ethoxy (-OCH₂CH₃) and methoxy (-OCH₃) groups are electron-donating groups that influence the reactivity of the aromatic ring.

Caption: Chemical structure of **3-Ethoxy-4-methoxybenzonitrile**.

Experimental Protocols

Several synthetic routes for **3-Ethoxy-4-methoxybenzonitrile** have been reported. A common method involves the ethylation of 3-hydroxy-4-methoxybenzonitrile. Another approach starts from isovanillin.

Protocol 1: Ethylation of 3-hydroxy-4-methoxybenzonitrile[3][5]

This protocol describes the synthesis of **3-Ethoxy-4-methoxybenzonitrile** from 3-hydroxy-4-methoxybenzonitrile and bromoethane.

- Materials:

- 3-hydroxy-4-methoxybenzonitrile (10 g, 67.11 mmol)[3]
- Bromoethane (25 ml, 335.2 mmol)[3]
- Potassium carbonate (10.25 g)[3]
- Dimethylformamide (DMF, 50 ml)[3]
- Ethyl acetate
- Anhydrous sodium sulfate
- Deionized water

- Procedure:

- Combine 3-hydroxy-4-methoxybenzonitrile, bromoethane, potassium carbonate, and dimethylformamide in a 100 ml flask.[3]
- Heat the mixture to 100°C and stir for 8 hours.[3]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).[3]
- After the reaction is complete, cool the mixture to room temperature.[3]
- Add 100 ml of water and extract the product with ethyl acetate.[3]

- Dry the organic phase with anhydrous sodium sulfate.[3]
- Evaporate the solvent to yield the final product as a white solid.[3]

Protocol 2: Synthesis from 3-ethoxy-4-methoxybenzaldehyde[5][6]

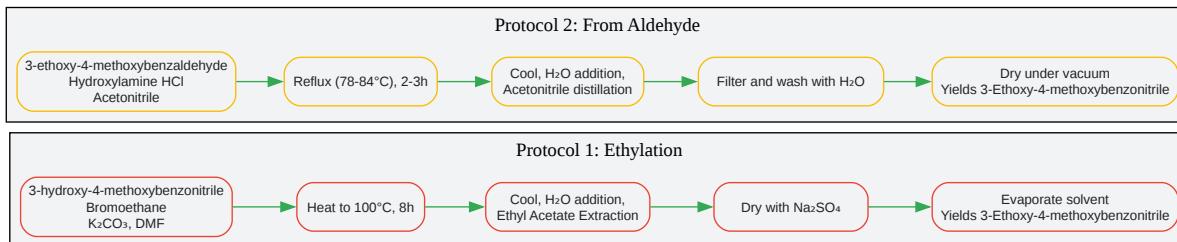
This method involves the conversion of 3-ethoxy-4-methoxybenzaldehyde to the corresponding nitrile.

- Materials:

- 3-ethoxy-4-methoxybenzaldehyde (1000 g, 5.54 moles)[5]
- Hydroxylamine hydrochloride (462.5 g, 6.6 moles)[5]
- Acetonitrile (5 L)[5]
- Deionized water

- Procedure:

- Charge a 12 L three-necked flask with 3-ethoxy-4-methoxybenzaldehyde and hydroxylamine hydrochloride at room temperature.[5]
- Add acetonitrile and stir the mixture for 15-20 minutes.[5]
- Warm the reaction mixture to 65-72°C and then heat to reflux (78-84°C) for 2-3 hours.[5]
- Cool the mixture to room temperature and add 1 L of deionized water.[5]
- Distill off 3.5-4.0 L of acetonitrile under vacuum.[5]
- Dilute the concentrated residue with 4 L of deionized water and stir for 1-2 hours at room temperature.[5]
- Filter the mixture under vacuum and wash the solid with 3-4 L of deionized water.[5]
- Dry the solid in a tray at 30-32°C under a pressure of 100-125 mm Hg for 24-36 hours to obtain the product.[5]

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Caption: Experimental workflows for the synthesis of **3-Ethoxy-4-methoxybenzonitrile**.

Applications in Research and Development

3-Ethoxy-4-methoxybenzonitrile is a valuable building block in organic synthesis, primarily serving as a pharmaceutical intermediate.^{[3][6]} Its most notable application is in the synthesis of Apremilast, a medication used for the treatment of certain types of arthritis and skin conditions.^{[7][8][9]} The compound is also explored as an intermediate for pesticides and liquid crystal materials.^[6]

Safety and Handling

3-Ethoxy-4-methoxybenzonitrile is classified as toxic if swallowed, in contact with skin, or if inhaled.^{[1][10]} It also causes skin and serious eye irritation.^{[1][10]} Therefore, appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this compound.^[10] Work should be conducted in a well-ventilated area or under a fume hood.^{[10][11]}

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement	Citations
Acute toxicity, Oral	3	H301: Toxic if swallowed	[1] [10]
Acute toxicity, Dermal	3	H311: Toxic in contact with skin	[1] [10]
Acute toxicity, Inhalation	3	H331: Toxic if inhaled	[1] [10]
Skin corrosion/irritation	2	H315: Causes skin irritation	[1] [10]
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation	[1] [10]

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place.[\[10\]](#)
[\[11\]](#) Keep it away from incompatible materials.[\[11\]](#)

Spectroscopic Data

Characterization of **3-Ethoxy-4-methoxybenzonitrile** is typically performed using standard analytical techniques. While specific spectral data is proprietary to suppliers, a comprehensive characterization package for this compound generally includes:

- ¹H-NMR (Proton Nuclear Magnetic Resonance): To confirm the presence and connectivity of protons in the ethoxy, methoxy, and aromatic regions.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound.
- Infrared Spectroscopy (IR): To identify the characteristic vibrational frequencies of the nitrile (-C≡N) and ether (C-O-C) functional groups.
- Thermogravimetric Analysis (TGA): To determine the thermal stability of the compound.[\[7\]](#)

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References

- 1. 3-Ethoxy-4-methoxybenzonitrile | C10H11NO2 | CID 3934769 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Ethoxy-4-methoxybenzonitrile | 60758-86-3 [sigmaaldrich.com]
- 3. nbino.com [nbino.com]
- 4. 3-Ethoxy-4-methoxybenzonitrile | CAS#:60758-86-3 | Chemsoc [chemsoc.com]
- 5. 3-Ethoxy-4-methoxy benzonitrile synthesis - chemicalbook [chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. synthinkchemicals.com [synthinkchemicals.com]
- 8. CN105175283A - 3-ethoxy-4-methoxy benzonitrile preparing method - Google Patents [patents.google.com]
- 9. nbino.com [nbino.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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